

Essential Safety and Operational Guidance for Handling N-Formyl Maraviroc-d6

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Compound of Interest		
Compound Name:	N-Formyl Maraviroc-d6	
Cat. No.:	B15145129	Get Quote

For researchers, scientists, and drug development professionals, ensuring safe and effective handling of specialized compounds is paramount. This document provides immediate, essential safety and logistical information for **N-Formyl Maraviroc-d6**, a deuterated derivative of the antiretroviral drug Maraviroc. The following procedural guidance is designed to answer specific operational questions, fostering a secure laboratory environment.

N-Formyl Maraviroc-d6 is intended for research use only. While a specific Safety Data Sheet (SDS) for this deuterated compound is not available, the safety profile is expected to be comparable to its non-deuterated parent compound, Maraviroc. Maraviroc is identified as a toxic substance that can cause moderate to severe irritation to the skin and eyes.[1] Prolonged or repeated exposure may lead to organ damage.[2] Therefore, handling should only be undertaken by personnel trained in the management of potent pharmaceutical ingredients.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table summarizes the required PPE for handling **N-Formyl Maraviroc-d6**, based on standard laboratory practices for hazardous chemicals.



Protection Type	Specific Equipment	Purpose
Eye and Face Protection	Safety goggles with side- shields or a face shield worn over safety glasses.[3][4]	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[5]	Prevents skin contact and absorption.
Body Protection	A fully buttoned laboratory coat.[5]	Protects skin and personal clothing from contamination.
Respiratory Protection	A suitable respirator may be necessary if a risk assessment indicates it.[3][5]	Prevents inhalation of dust or aerosols.

Safe Handling and Storage

Proper handling and storage protocols are critical to maintaining the integrity of the compound and ensuring personnel safety.

Handling:

- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe in dust or aerosols.[3]
- All handling should be performed in a well-ventilated area, preferably within a laboratory fume hood.[5]
- Ensure safety showers and eyewash stations are readily accessible.[3]

Storage:

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, well-ventilated area, protected from light.[3][5]
- Recommended storage temperature is -20°C for long-term stability.[3][5]



Accidental Release and First Aid Measures

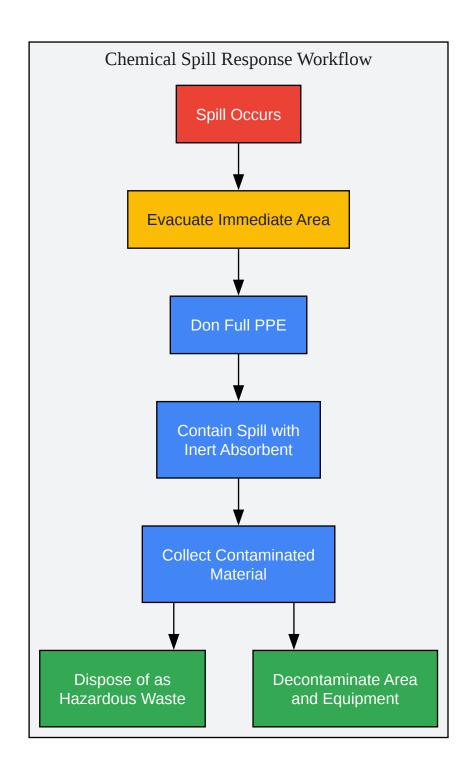
In the event of an accidental release or exposure, immediate and appropriate action is crucial.

Exposure Type	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration.[1]
Skin Contact	Immediately flush the affected area with copious amounts of water and remove contaminated clothing.[1]
Eye Contact	Check for and remove contact lenses. Flush eyes with large amounts of water for at least 15 minutes, ensuring to separate the eyelids.[1]
Ingestion	Wash out the mouth with water. Do not induce vomiting.[1]

In all cases of exposure, seek immediate medical attention.

Spill Management: In case of a spill, evacuate the area and ensure adequate ventilation. Wearing full personal protective equipment, cover the spill with an inert absorbent material. Collect the material into a suitable container for disposal.[5]





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Chemical Spill Response Workflow

Disposal Plan



All waste materials, including contaminated absorbents and disposable PPE, should be treated as hazardous waste. Disposal must be conducted in accordance with all applicable federal, state, and local environmental regulations. It is recommended to consult with a licensed professional waste disposal service to ensure compliance.

Fire-Fighting Measures

In the event of a fire, use water spray, carbon dioxide, dry chemical powder, or foam as extinguishing agents.[1] Firefighters should wear self-contained breathing apparatus and full protective clothing to prevent contact with skin and eyes, as toxic fumes may be emitted during combustion.[1]

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